

An In-depth Technical Guide to Biphenyl-3,3'-dicarboxylic Acid

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Compound of Interest

Compound Name: *Biphenyl-3,3'-dicarboxylic acid*

CAS No.: 612-87-3

Cat. No.: B1265771

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Abstract

Biphenyl-3,3'-dicarboxylic acid is a pivotal organic compound characterized by two carboxylic acid groups positioned at the meta-positions of a biphenyl core. This specific substitution pattern imparts a unique V-shape geometry and rotational flexibility, making it a highly sought-after building block in supramolecular chemistry, materials science, and pharmaceutical development. Its ability to act as a rigid yet angular dicarboxylate linker has led to its extensive use in the synthesis of sophisticated architectures such as Metal-Organic Frameworks (MOFs) and high-performance polymers. This guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, spectroscopic characterization, reactivity profile, and key applications, offering researchers and developers the foundational knowledge required to leverage this versatile molecule.

Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are fundamental to its application in research and development. **Biphenyl-3,3'-dicarboxylic acid** is registered

under CAS Number 612-87-3.^{[1][2]} Its structure consists of a biphenyl backbone with carboxylic acid groups attached to the 3 and 3' positions.

The key identifiers and properties are summarized below for quick reference. This data is critical for experimental design, including solvent selection, reaction temperature, and purification strategies.

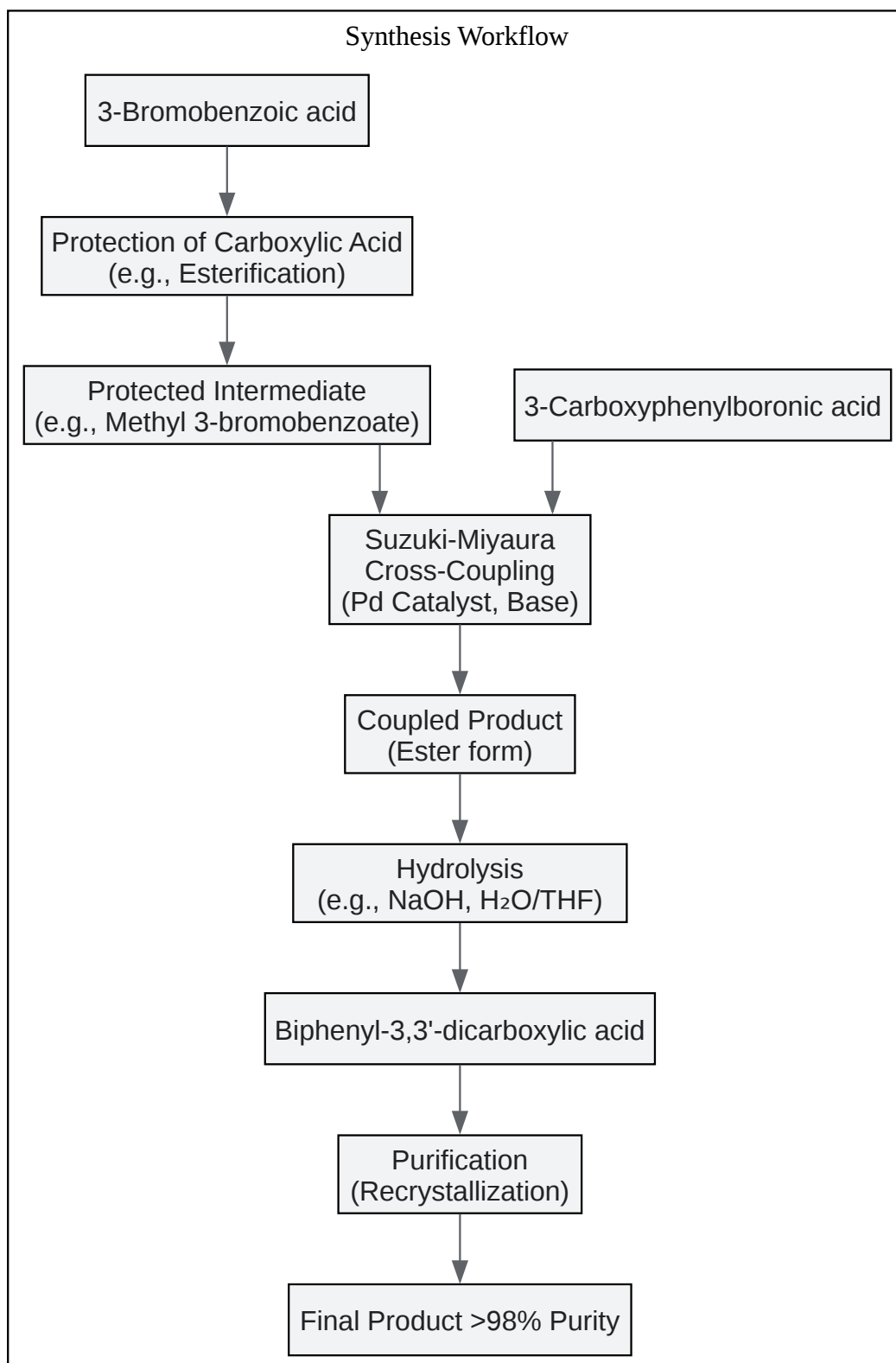
Property	Value	Source(s)
IUPAC Name	3-(3-carboxyphenyl)benzoic acid	^[1]
CAS Number	612-87-3	^{[1][2]}
Molecular Formula	C ₁₄ H ₁₀ O ₄	^{[1][3]}
Molecular Weight	242.23 g/mol	^{[1][3]}
Physical Form	Solid, typically a white or off-white powder	
Melting Point	>300 °C	^[4]
Solubility	Sparingly soluble in water; soluble in organic solvents like DMF and DMSO.	^[2]
Purity	Commercially available up to 98% purity	
InChI Key	KHZYMPDILLAIQY-UHFFFAOYSA-N	^[5]

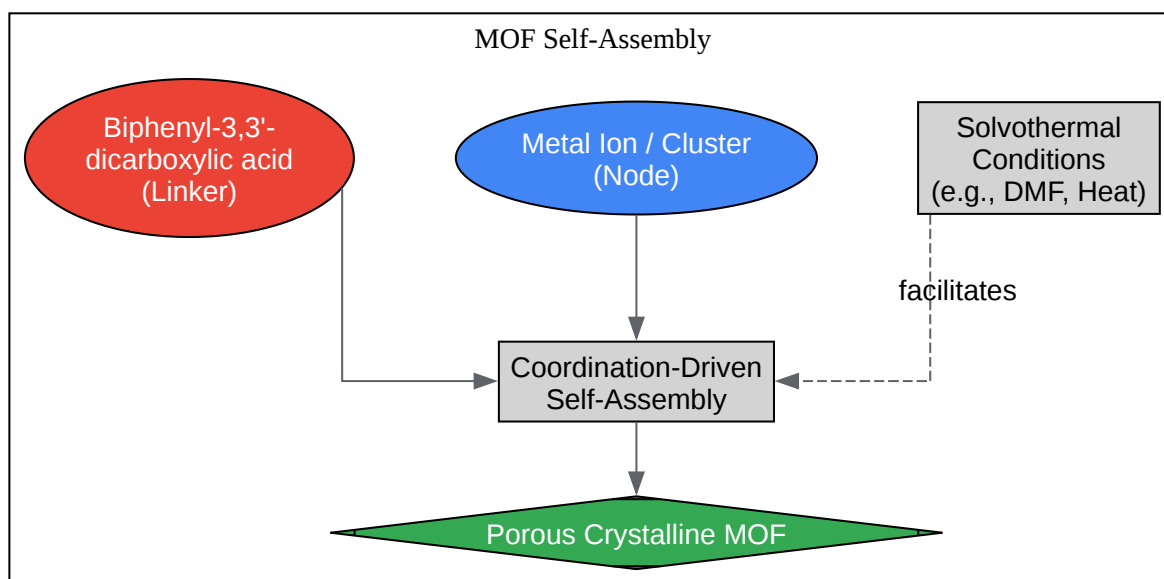
Synthesis and Purification

The synthesis of **biphenyl-3,3'-dicarboxylic acid** is most commonly achieved through modern cross-coupling reactions, which offer high yields and selectivity. The Suzuki-Miyaura cross-coupling reaction is a particularly effective and widely adopted method. This approach provides a reliable pathway for academic and industrial laboratories to access this key building block.

2.1. Generalized Synthesis Workflow: Suzuki Coupling Pathway

The causality behind this workflow is the robust and versatile nature of the palladium-catalyzed Suzuki coupling, which excels at forming C-C bonds between aryl halides and aryl boronic acids. This is followed by a strong oxidation step to convert alkyl or other functional groups into the required carboxylic acids.





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Sources

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